

Preparing a DMSO Stock Solution of XMD8-87: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution of the selective TNK2/Ack1 inhibitor, **XMD8-87**, using Dimethyl Sulfoxide (DMSO) as the solvent. Adherence to this protocol will help ensure the stability, and consistent performance of the compound in downstream applications.

Introduction to XMD8-87

XMD8-87 is a potent and selective inhibitor of the non-receptor tyrosine kinase TNK2 (also known as Ack1, Activated Cdc42-associated kinase 1). TNK2/Ack1 is a crucial node in various cellular signaling pathways that regulate cell growth, proliferation, migration, and survival. Dysregulation of the TNK2/Ack1 signaling cascade has been implicated in the progression of several cancers, making it a significant target for therapeutic development. **XMD8-87** has demonstrated inhibitory activity against wild-type and mutant forms of TNK2, highlighting its potential in cancer research and drug discovery.

Quantitative Data Summary

The following table summarizes the key quantitative information for **XMD8-87**.



Property	Value	Citations
Molecular Weight	445.52 g/mol	_
Solubility in DMSO	≥1 mg/mL. Sources report solubility up to 89 mg/mL (199.76 mM).	
Recommended Stock Concentration	10 mM is a commonly used concentration.	
Storage of Solid	Store at -20°C or -80°C for long-term stability.	
Storage of DMSO Stock	Aliquot and store at -80°C for up to 2 years, or at -20°C for up to 1 year. Avoid repeated freeze-thaw cycles.	
Cell Culture DMSO Tolerance	The final concentration of DMSO in cell culture media should generally be kept below 0.5%, with many cell lines tolerating up to 1%.	-

Experimental Protocols Materials

- XMD8-87 powder
- Anhydrous Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, water bath sonicator preferred)



· Pipettes and sterile, filtered pipette tips

Protocol for Preparing a 10 mM XMD8-87 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of XMD8-87 in DMSO.

- Pre-handling Preparation: Allow the vial of XMD8-87 powder to equilibrate to room temperature before opening to prevent condensation of moisture, which can affect the stability of the compound.
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the desired amount of XMD8-87 powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.455 mg of XMD8-87.
 - Calculation:
 - Mass (g) = Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 445.52 g/mol = 0.004455 g = 4.455 mg
- Dissolving in DMSO:
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the XMD8-87 powder. For the example above, add 1 mL of DMSO.
 - Tightly cap the tube.
- Ensuring Complete Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - Visually inspect the solution to ensure that all the powder has dissolved. If particulates are still visible, you can:
 - Continue vortexing for a longer period.



- Gently warm the solution in a 37°C water bath for 5-10 minutes.
- Sonicate the solution in a water bath sonicator for 5-10 minutes.
- · Storage of the Stock Solution:
 - Once the XMD8-87 is completely dissolved, aliquot the stock solution into smaller, singleuse volumes in sterile microcentrifuge tubes. This is critical to avoid repeated freeze-thaw cycles which can degrade the compound.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -80°C for long-term storage (up to 2 years) or at -20°C for shorter-term storage (up to 1 year).

Protocol for Preparing Working Solutions

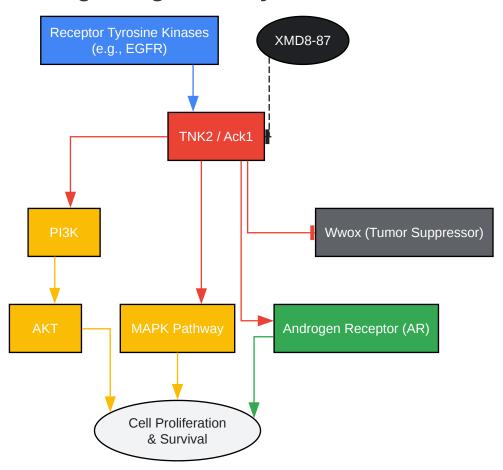
- Thawing the Stock Solution:
 - Thaw a single aliquot of the 10 mM XMD8-87 stock solution at room temperature.
 - Briefly vortex the thawed solution to ensure homogeneity.
- Dilution to Working Concentration:
 - Dilute the stock solution to the desired final concentration in your cell culture medium or assay buffer.
 - Important: To avoid precipitation of the compound, it is recommended to add the DMSO stock solution to the aqueous medium and mix immediately and thoroughly. Do not add the aqueous medium directly to the DMSO stock.
 - Ensure the final concentration of DMSO in the working solution is compatible with your experimental system (typically ≤ 0.5%).
 - Example Dilution (for a final concentration of 10 μM in 1 mL of media):



- Use the formula: C1V1 = C2V2
- $(10 \text{ mM}) \times V1 = (10 \mu\text{M}) \times (1 \text{ mL})$
- $(10,000 \mu M) \times V1 = (10 \mu M) \times (1000 \mu L)$
- $V1 = (10 \times 1000) / 10,000 = 1 \mu L$
- Add 1 μL of the 10 mM stock solution to 999 μL of cell culture medium.

Visualizations

TNK2/Ack1 Signaling Pathway

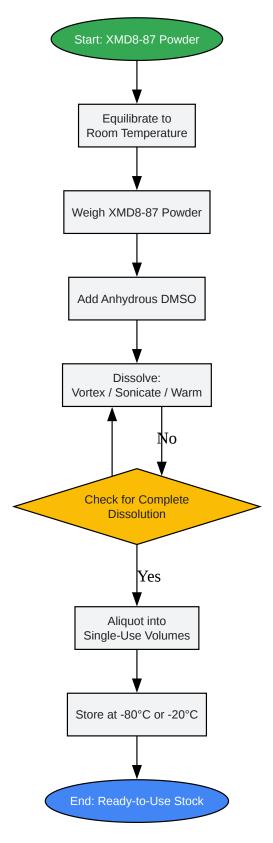


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Caption: Simplified TNK2/Ack1 signaling pathway and the inhibitory action of XMD8-87.



Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing a stock solution of XMD8-87 in DMSO.

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